

In-depth Technical Guide: 5-Chloro-2-methylpyrimidine (CAS: 54198-89-9)

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Compound of Interest

Compound Name: 5-Chloro-2-methylpyrimidine

Cat. No.: B052933

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Disclaimer: Due to the limited availability of in-depth, publicly accessible research and experimental data for **5-Chloro-2-methylpyrimidine** (CAS: 54198-89-9), this guide provides a summary of available data. Comprehensive experimental protocols, detailed reactivity studies, and its definitive role in specific signaling pathways are not extensively documented in the reviewed literature. The information presented herein is based on data aggregated from chemical suppliers and databases.

Physicochemical Properties

5-Chloro-2-methylpyrimidine is a substituted pyrimidine with the chemical formula $C_5H_5ClN_2$. [1][2][3] It is cataloged as a liquid at standard conditions by some suppliers.[4] A summary of its key physicochemical properties is presented below.

Property	Value	Source(s)
CAS Number	54198-89-9	[1][2][5]
Molecular Formula	C ₅ H ₅ ClN ₂	[1][2][3]
Molecular Weight	128.56 g/mol	[1][3]
IUPAC Name	5-chloro-2-methylpyrimidine	[6]
Canonical SMILES	<chem>CC1=NC=C(Cl)C=N1</chem>	[1]
Physical State	Liquid	[4]
Topological Polar Surface Area (TPSA)	25.78 Å ²	[1]
Number of H-bond Acceptors	2	[1]
Number of H-bond Donors	0	[1]
Number of Rotatable Bonds	0	[1]

Synthesis and Reactivity

Detailed, peer-reviewed experimental protocols for the synthesis of **5-Chloro-2-methylpyrimidine** are scarce in the public domain. One source describes a potential synthetic route involving the reaction of chloroform with 1-methylimidazole catalyzed by dichlorocarbene. [7] However, this lacks the specific conditions, reagents, and purification methods required for a full experimental protocol.

The reactivity of **5-Chloro-2-methylpyrimidine** is characteristic of halogenated pyrimidines. The chlorine atom at the 5-position and the methyl group at the 2-position influence the electron density of the pyrimidine ring, making it a versatile intermediate for further functionalization, likely through nucleophilic substitution or cross-coupling reactions.

Applications in Research and Drug Development

5-Chloro-2-methylpyrimidine is primarily utilized as a chemical intermediate in the synthesis of more complex molecules.[3][7] While its direct biological activity is not well-documented, its structural motif is of interest in medicinal chemistry. Pyrimidine derivatives are core structures

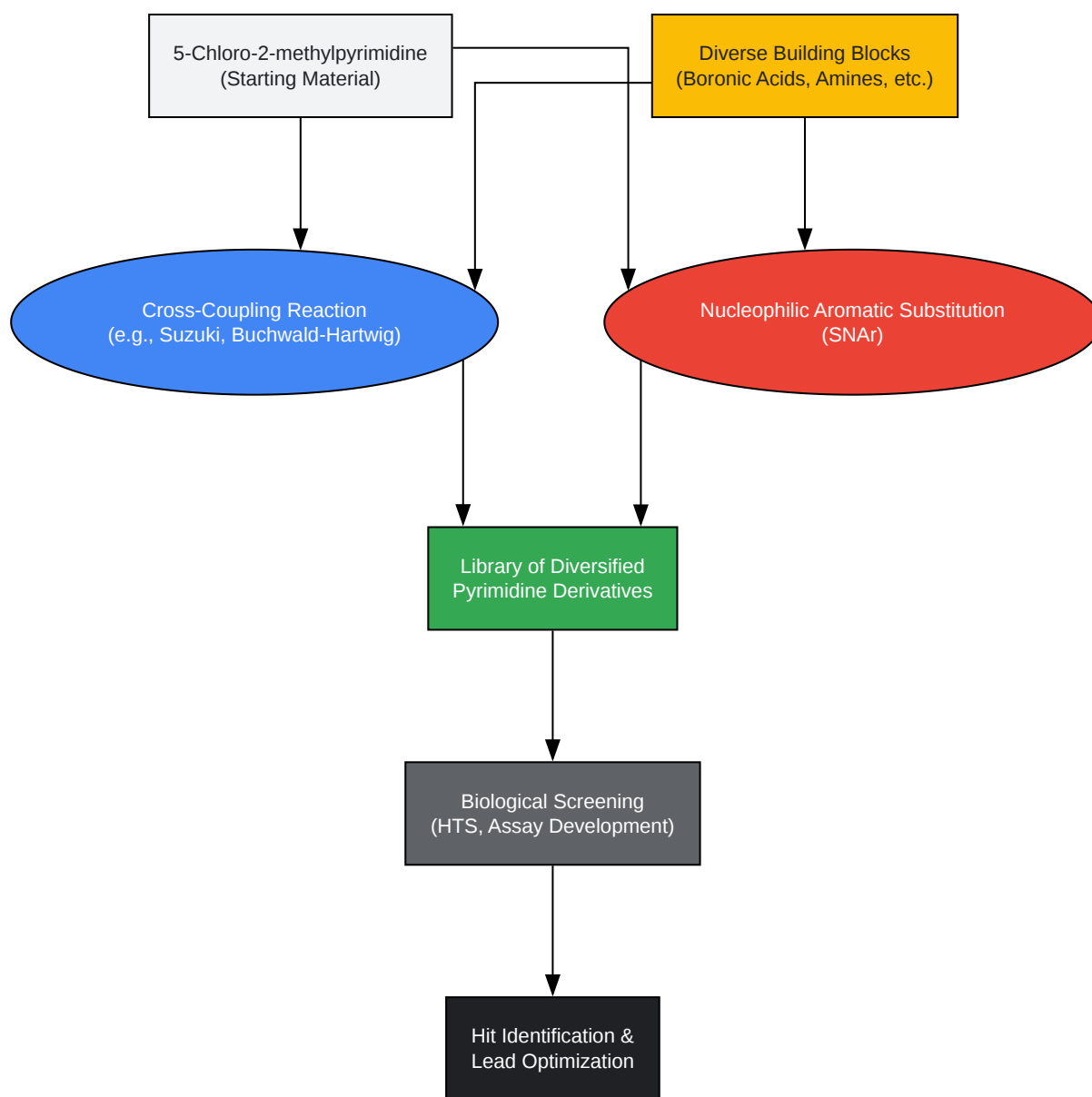
in numerous pharmaceuticals, and halogenated intermediates like this compound are valuable building blocks for creating libraries of novel compounds for drug discovery screening.

It is offered by suppliers of preclinical candidate compounds and advanced pharmaceutical intermediates, suggesting its use in the early stages of drug development.^[3] However, specific examples of marketed drugs or late-stage clinical candidates synthesized directly from **5-Chloro-2-methylpyrimidine** are not readily found in the surveyed literature. The related isomer, 2-Chloro-5-methylpyrimidine, is noted as an intermediate in the synthesis of anti-tumor and anti-metabolite drugs, highlighting the potential of this class of compounds.^{[8][9]}

Logical Workflow for Synthetic Application

Given its structure, a logical workflow for the application of **5-Chloro-2-methylpyrimidine** in synthetic chemistry, particularly for drug discovery, would involve its use as a scaffold for diversification. The chlorine atom can be replaced via nucleophilic aromatic substitution or serve as a handle for metal-catalyzed cross-coupling reactions (e.g., Suzuki, Buchwald-Hartwig) to introduce a variety of substituents.

Below is a conceptual workflow illustrating this process.



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Caption: Conceptual workflow for the synthetic utility of **5-Chloro-2-methylpyrimidine**.

Safety and Handling

Safety and handling information should be obtained from the supplier's Safety Data Sheet (SDS). As with all chlorinated organic compounds, appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be used when handling. Work should be conducted in a well-ventilated fume hood.

Note: The information provided is for research purposes only and is not intended for therapeutic or diagnostic use. Researchers should consult original literature and validated sources for detailed experimental procedures and safety information.

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